

Application Notes and Protocols for the Analytical Characterization of Pentaerythritol Tetraacetate

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Compound of Interest

Compound Name: *Pentaerythritol tetraacetate*

Cat. No.: *B147384*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentaerythritol tetraacetate (PETA) is a tetraester of pentaerythritol and acetic acid. It finds applications in various fields, including as a plasticizer, in coatings, and as an intermediate in chemical synthesis. In the pharmaceutical industry, esters of pentaerythritol are utilized as excipients and in drug delivery systems. A thorough characterization of PETA is crucial to ensure its identity, purity, and stability, which are critical parameters for its application in research and drug development.

This document provides detailed application notes and experimental protocols for the analytical characterization of **pentaerythritol tetraacetate** using a suite of modern analytical techniques. These methods are essential for quality control, stability studies, and formulation development.

Analytical Techniques for PETA Characterization

A multi-technique approach is recommended for the comprehensive characterization of **pentaerythritol tetraacetate**. The following techniques provide orthogonal information regarding the molecular structure, purity, and thermal properties of the compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Provides detailed information about the molecular structure of PETA by analyzing the chemical environment of its protons (^1H NMR)

and carbon atoms (^{13}C NMR).

- Mass Spectrometry (MS): Determines the molecular weight of PETA and can be used to elucidate its fragmentation pattern, confirming the molecular structure. Gas Chromatography-Mass Spectrometry (GC-MS) is particularly useful for separating and identifying volatile impurities.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the functional groups present in the PETA molecule, such as the characteristic ester carbonyl ($\text{C}=\text{O}$) and C-O stretching vibrations.
- High-Performance Liquid Chromatography (HPLC): A powerful technique for the separation, quantification, and purity assessment of PETA. It can be used to detect and quantify impurities.
- Thermal Analysis (Differential Scanning Calorimetry - DSC and Thermogravimetric Analysis - TGA): DSC is used to determine the melting point and other thermal transitions, while TGA provides information on the thermal stability and decomposition profile of PETA.

Data Presentation

The following table summarizes the key quantitative data that can be obtained from the analytical characterization of **pentaerythritol tetraacetate**.

Analytical Technique	Parameter	Typical Value
^1H NMR (CDCl_3 , 400 MHz)	Chemical Shift (δ)	~ 4.1 ppm (s, 8H, $-\text{CH}_2-$), ~ 2.0 ppm (s, 12H, $-\text{CH}_3$)
^{13}C NMR (CDCl_3 , 100 MHz)	Chemical Shift (δ)	~ 170 ppm (C=O), ~ 62 ppm ($-\text{CH}_2-$), ~ 42 ppm (quaternary C), ~ 21 ppm ($-\text{CH}_3$)
Mass Spectrometry (EI)	Molecular Ion (m/z)	$[\text{M}]^+$ at 304.12 (calculated for $\text{C}_{13}\text{H}_{20}\text{O}_8$)
FTIR (KBr Pellet)	Wavenumber (cm^{-1})	~ 1740 cm^{-1} (C=O stretch), ~ 1230 cm^{-1} (C-O stretch)
HPLC (RP-HPLC)	Retention Time (Rt)	Method dependent
DSC	Melting Point (T_m)	~ 81 - 84 $^\circ\text{C}$
TGA	Onset of Decomposition	>200 $^\circ\text{C}$ (in inert atmosphere)

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure of **pentaerythritol tetraacetate**.

Protocol:

- Sample Preparation:
 - Accurately weigh 10-20 mg of the PETA sample.
 - Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry vial.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (400 MHz Spectrometer):

- ^1H NMR:
 - Pulse Program: Standard single pulse
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s
 - Spectral Width: 16 ppm
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled single pulse
 - Number of Scans: 1024
 - Relaxation Delay: 2.0 s
 - Spectral Width: 240 ppm
- Data Analysis:
 - Process the acquired Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) and Fourier transform.
 - Phase and baseline correct the resulting spectrum.
 - Integrate the peaks in the ^1H NMR spectrum and assign the chemical shifts in both ^1H and ^{13}C spectra to the corresponding nuclei in the PETA structure.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To confirm the molecular weight and identify volatile impurities in **pentaerythritol tetraacetate**.

Protocol:

- Sample Preparation:

- Prepare a 1 mg/mL solution of PETA in a suitable solvent such as dichloromethane or ethyl acetate.
- Instrument Parameters:
 - Gas Chromatograph:
 - Injection Volume: 1 μ L
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 min
 - Ramp: 10 °C/min to 280 °C
 - Hold: 5 min at 280 °C
 - Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness, 5% phenyl methyl polysiloxane (or equivalent)
 - Mass Spectrometer (Electron Ionization - EI):
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Electron Energy: 70 eV
 - Mass Range: 40-400 amu
- Data Analysis:
 - Identify the peak corresponding to PETA in the total ion chromatogram (TIC).

- Analyze the mass spectrum of the PETA peak to confirm the molecular ion and characteristic fragment ions.
- Analyze the mass spectra of any other peaks to identify potential impurities.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the key functional groups in the **pentaerythritol tetraacetate** molecule.

Protocol:

- Sample Preparation (KBr Pellet Method):
 - Place a small amount (~1-2 mg) of the PETA sample in an agate mortar.
 - Add approximately 100-200 mg of dry potassium bromide (KBr) powder.
 - Gently grind the mixture to a fine powder.
 - Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Instrument Parameters:
 - Spectral Range: 4000 - 400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 16
- Data Analysis:
 - Acquire the FTIR spectrum of the KBr pellet.
 - Identify the characteristic absorption bands, paying close attention to the ester C=O stretch and C-O stretch regions.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **pentaerythritol tetraacetate** and quantify any impurities.

Protocol (General Reverse-Phase Method):

- Sample Preparation:
 - Prepare a stock solution of PETA at a concentration of 1 mg/mL in acetonitrile.
 - Prepare working standards and sample solutions by diluting the stock solution with the mobile phase.
- Instrument Parameters:
 - HPLC System:
 - Column: C18, 4.6 x 150 mm, 5 µm particle size
 - Mobile Phase: Acetonitrile:Water (e.g., 60:40 v/v). The exact ratio may need to be optimized.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Injection Volume: 10 µL
 - Detector: UV at 210 nm or Evaporative Light Scattering Detector (ELSD)
- Data Analysis:
 - Run a blank (mobile phase), standards, and the sample solution.
 - Determine the retention time of the PETA peak from the standard injection.
 - Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Thermal Analysis (DSC/TGA)

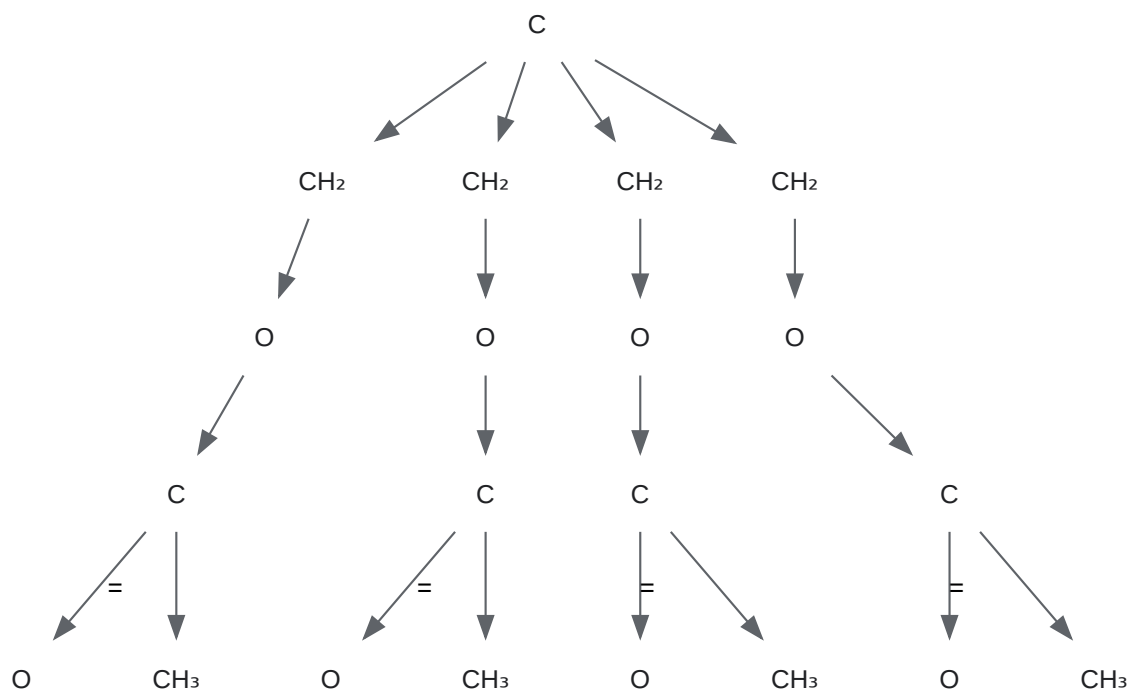
Objective: To determine the melting point and thermal stability of **pentaerythritol tetraacetate**.

Protocol:

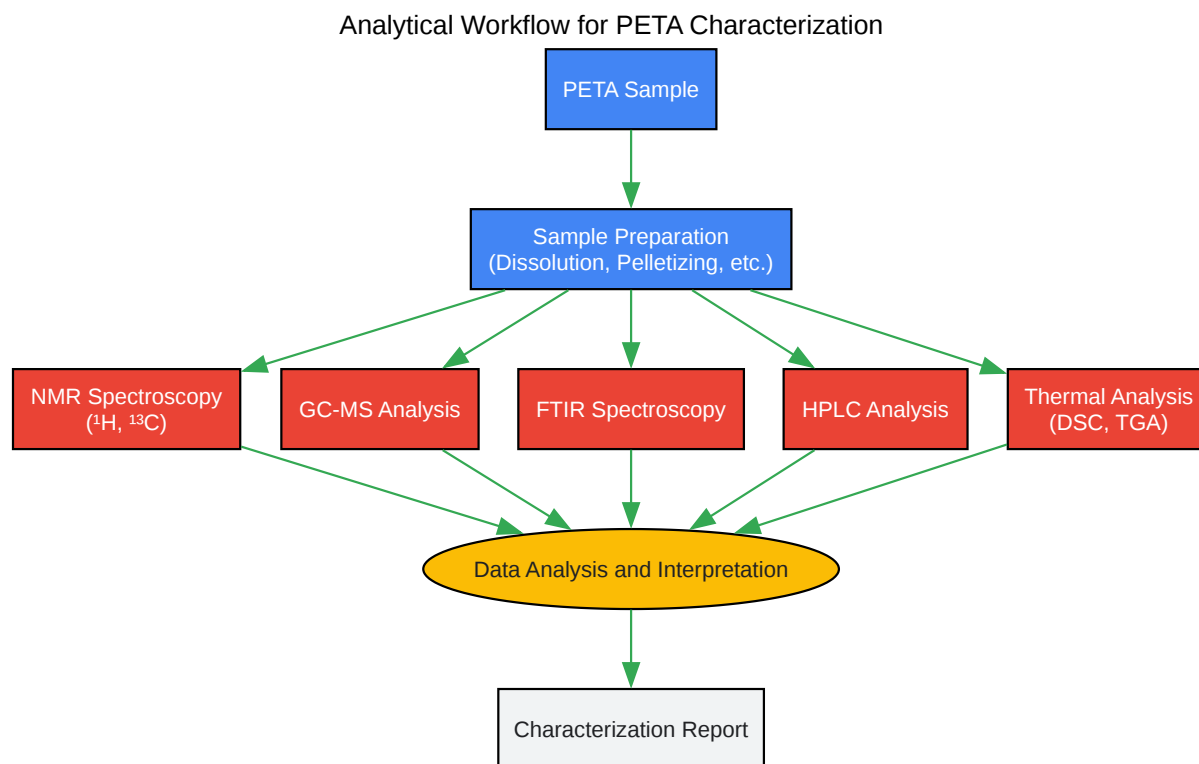
- Sample Preparation:
 - Accurately weigh 5-10 mg of the PETA sample into an aluminum TGA or DSC pan.
- Instrument Parameters:
 - DSC:
 - Temperature Program: Heat the sample from 25 °C to 120 °C at a heating rate of 10 °C/min.
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
 - TGA:
 - Temperature Program: Heat the sample from 25 °C to 500 °C at a heating rate of 10 °C/min.
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
- Data Analysis:
 - DSC: Determine the onset and peak temperature of the melting endotherm from the DSC thermogram.
 - TGA: Determine the onset temperature of decomposition from the TGA curve, often defined as the temperature at which 5% weight loss occurs.

Visualizations

Molecular Structure of Pentaerythritol Tetraacetate

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Caption: Molecular structure of **pentaerythritol tetraacetate**.



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Caption: General workflow for the analytical characterization of PETA.

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